

Inter-laboratory study on the analysis of Disodium 1,3-benzenedisulfonate

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Compound of Interest

Compound Name: Disodium 1,3-benzenedisulfonate

Cat. No.: B166255

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A Comparative Guide to the Analysis of Disodium 1,3-benzenedisulfonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical methodologies for the quantitative analysis of **Disodium 1,3-benzenedisulfonate**. The information presented is a synthesis of available data for the target analyte and structurally similar aromatic sulfonic acids, intended to guide laboratory professionals in selecting an appropriate analytical technique. It is important to note that a formal inter-laboratory study dedicated to the comparative analysis of **Disodium 1,3-benzenedisulfonate** is not readily available in published literature. Therefore, the performance data presented herein is compiled from various sources and may include data from related compounds to illustrate the capabilities of each technique.

Executive Summary

The analysis of **Disodium 1,3-benzenedisulfonate**, a compound relevant in pharmaceutical and chemical industries, can be effectively performed using several analytical techniques. High-Performance Liquid Chromatography (HPLC) and Ion Chromatography (IC) stand out as the primary instrumental methods offering high sensitivity and selectivity. Classical titrimetric methods, while less specific, can offer a simple and cost-effective alternative for assay determination. This guide will delve into the experimental protocols and comparative performance of these key analytical approaches.

Data Presentation: Comparison of Analytical Methods

The following tables summarize the key performance parameters for the most common analytical techniques used for the analysis of **Disodium 1,3-benzenedisulfonate** and related compounds.

Table 1: High-Performance Liquid Chromatography (HPLC) - Performance Characteristics

Parameter	Typical Performance
Linearity Range	0.1 - 100 µg/mL
Correlation Coefficient (R ²)	> 0.999
Accuracy (% Recovery)	98 - 102%
Precision (RSD)	< 2%
Limit of Detection (LOD)	0.01 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.03 - 0.3 µg/mL

Table 2: Ion Chromatography (IC) - Performance Characteristics

Parameter	Typical Performance
Linearity Range	0.05 - 50 µg/mL
Correlation Coefficient (R ²)	> 0.999
Accuracy (% Recovery)	97 - 103%
Precision (RSD)	< 3%
Limit of Detection (LOD)	0.005 - 0.05 µg/mL
Limit of Quantification (LOQ)	0.015 - 0.15 µg/mL

Table 3: Titrimetry - Performance Characteristics

Parameter	Typical Performance
Application	Assay (Purity)
Precision (RSD)	< 1%
Selectivity	Low (potential interference from other acidic or basic impurities)
Sensitivity	Lower compared to chromatographic methods

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols are representative and may require optimization for specific sample matrices and instrumentation.

High-Performance Liquid Chromatography (HPLC) with UV Detection

This method is suitable for the quantification of **Disodium 1,3-benzenedisulfonate** in bulk drug substances and formulated products.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer, pH 3.0) and a polar organic solvent like acetonitrile or methanol. The composition can be isocratic or a gradient. A typical mobile phase could be a mixture of acetonitrile and water with phosphoric acid.[\[1\]](#)
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: The UV detector is typically set to a wavelength where the benzene ring of the analyte shows significant absorbance, for instance, around 220 nm.

- **Sample Preparation:** A known concentration of the sample is prepared by dissolving it in the mobile phase or a suitable solvent. The solution is then filtered through a 0.45 μm filter before injection.
- **Quantification:** Quantification is achieved by comparing the peak area of the analyte in the sample to that of a standard of known concentration.

Ion Chromatography (IC) with Suppressed Conductivity Detection

IC is a powerful technique for the determination of ionic species and is particularly well-suited for the analysis of the benzenedisulfonate anion.[\[2\]](#)

- **Instrumentation:** An ion chromatograph equipped with a suppressor and a conductivity detector.[\[3\]](#)
- **Column:** An anion-exchange column is used for the separation.
- **Eluent:** A common eluent for anion analysis is a dilute solution of sodium carbonate and sodium bicarbonate.[\[2\]](#)
- **Suppressor:** An anion suppressor is used to reduce the background conductivity of the eluent and enhance the signal of the analyte.[\[3\]](#)
- **Flow Rate:** 1.0 - 1.5 mL/min.
- **Detection:** Suppressed conductivity detection.[\[3\]](#)
- **Sample Preparation:** The sample is dissolved in deionized water and diluted to a suitable concentration. Filtration through a 0.45 μm IC-certified filter is recommended.
- **Quantification:** The concentration of the benzenedisulfonate anion is determined by comparing its peak area to a calibration curve generated from standards of known concentrations.

Acid-Base Titration

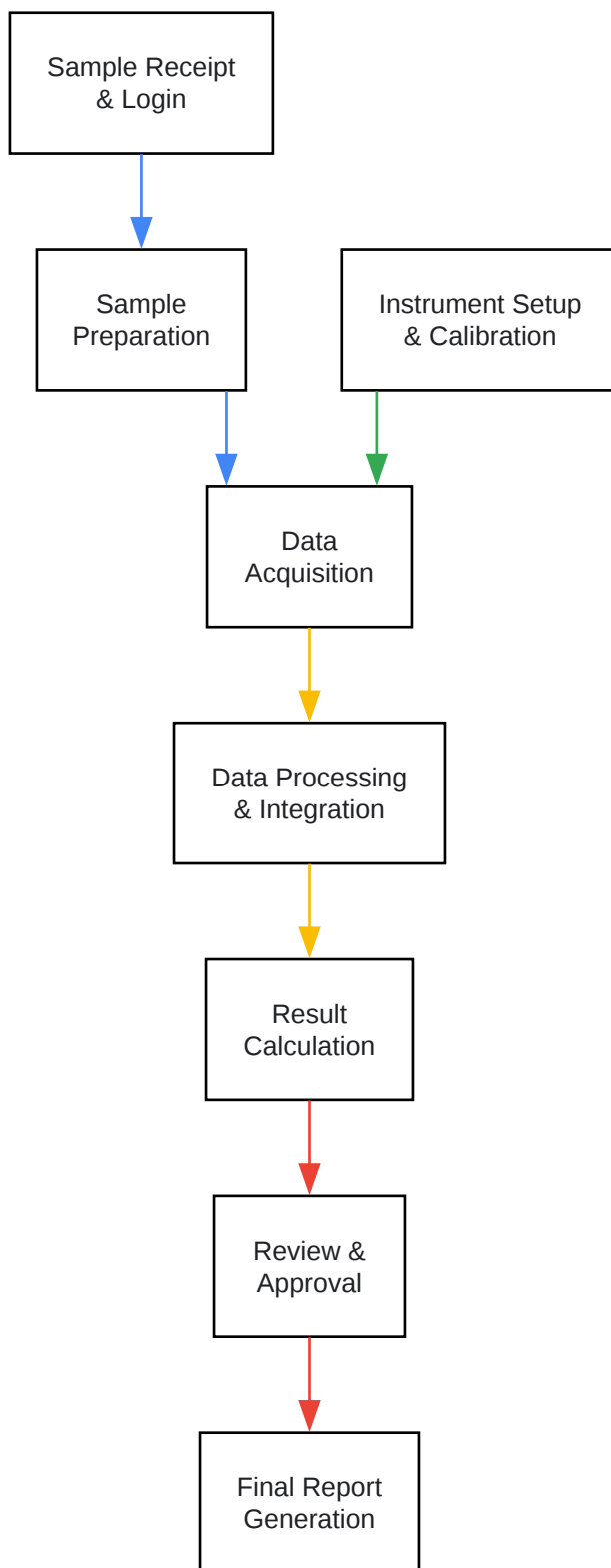
This classical method can be used for the assay of the sodium salt of a strong acid like benzenedisulfonic acid.

- Principle: The disodium salt is converted to the corresponding sulfonic acid using a cation exchange resin. The resulting acid is then titrated with a standardized strong base.
- Reagents:
 - Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 N).
 - Cation exchange resin (H⁺ form).
 - Phenolphthalein indicator.
- Procedure:
 - A known weight of the **Disodium 1,3-benzenedisulfonate** sample is accurately weighed and dissolved in deionized water.
 - The sample solution is passed through a column containing a strongly acidic cation exchange resin in the hydrogen form.
 - The column is washed with deionized water, and the eluate containing the benzenedisulfonic acid is collected.
 - A few drops of phenolphthalein indicator are added to the eluate.
 - The solution is titrated with the standardized sodium hydroxide solution until a persistent pink color is observed.
- Calculation: The purity of the sample is calculated based on the volume of NaOH consumed, its concentration, and the initial weight of the sample.

Mandatory Visualization

The following diagrams illustrate key workflows relevant to the analysis of **Disodium 1,3-benzenedisulfonate**.

Caption: Workflow for Analytical Method Validation.



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Caption: General Workflow for Sample Analysis.

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